

An In-depth Technical Guide to the Solubility of 1-Methyl-2-pyrrolidineethanol

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Compound of Interest

Compound Name: **1-Methyl-2-pyrrolidineethanol**

Cat. No.: **B046732**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **1-Methyl-2-pyrrolidineethanol** in common laboratory solvents. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a framework for researchers to determine solubility through established experimental protocols.

Introduction to 1-Methyl-2-pyrrolidineethanol

1-Methyl-2-pyrrolidineethanol, with the CAS number 2831-56-3, is a chemical compound used as an intermediate in various chemical syntheses. Understanding its solubility is crucial for its application in reaction chemistry, formulation development, and purification processes. Structurally, it is a pyrrolidine derivative containing a primary alcohol functional group, which influences its polarity and solubility behavior.

Qualitative Solubility Profile

Based on available chemical information, **1-Methyl-2-pyrrolidineethanol** is described as being soluble and miscible with water.^[1] This high affinity for water is attributed to the presence of the hydroxyl group and the nitrogen atom in the pyrrolidine ring, both of which can participate in hydrogen bonding.

While specific data for its solubility in a wide range of organic solvents is not readily available in the literature, its molecular structure suggests it is likely to be soluble in polar protic and aprotic

solvents. Its solubility in nonpolar solvents is expected to be limited.

Quantitative Solubility Data

A thorough search of scientific databases and chemical literature did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **1-Methyl-2-pyrrolidineethanol** in common laboratory solvents. Therefore, the following table is provided as a template for researchers to populate with their own experimentally determined data.

Table 1: Experimentally Determined Solubility of **1-Methyl-2-pyrrolidineethanol**

Solvent	Classification	Temperature (°C)	Solubility (g/100 mL)	Observations
Water	Polar Protic	Miscible		
Methanol	Polar Protic			
Ethanol	Polar Protic			
Acetone	Polar Aprotic			
Ethyl Acetate	Polar Aprotic			
Dichloromethane	Polar Aprotic			
Toluene	Nonpolar			
Hexane	Nonpolar			

Experimental Protocols for Solubility Determination

Researchers can employ the following established methods to determine the solubility of **1-Methyl-2-pyrrolidineethanol**.

4.1. Protocol for Qualitative Assessment of Miscibility

This method provides a rapid determination of whether the compound is miscible, partially miscible, or immiscible in a given solvent.

- Materials:

- **1-Methyl-2-pyrrolidineethanol**
- Solvent of interest
- Calibrated pipettes or graduated cylinders
- Small, clear glass vials or test tubes with closures
- Vortex mixer (optional)
- Procedure:
 - Add a known volume (e.g., 1 mL) of the solvent to a clean, dry vial.
 - Add an equal volume of **1-Methyl-2-pyrrolidineethanol** to the same vial.
 - Securely close the vial and agitate it by inverting it several times or by using a vortex mixer for 30 seconds.
 - Allow the mixture to stand at a controlled temperature and observe for the formation of a single phase or multiple layers.
- Interpretation of Results:
 - Miscible: A single, clear, and homogenous liquid phase is observed.
 - Immiscible: Two distinct liquid layers are present.
 - Partially Miscible: The solution appears cloudy or forms an emulsion that may or may not separate over time.

4.2. Protocol for Quantitative Solubility Determination (Gravimetric Method)

This protocol determines the solubility by creating a saturated solution and then quantifying the amount of dissolved solute.

- Materials:
 - **1-Methyl-2-pyrrolidineethanol**

- Solvent of interest
- Analytical balance
- Temperature-controlled shaker or incubator
- Syringe filters (e.g., 0.45 µm PTFE)
- Pre-weighed vials

• Procedure:

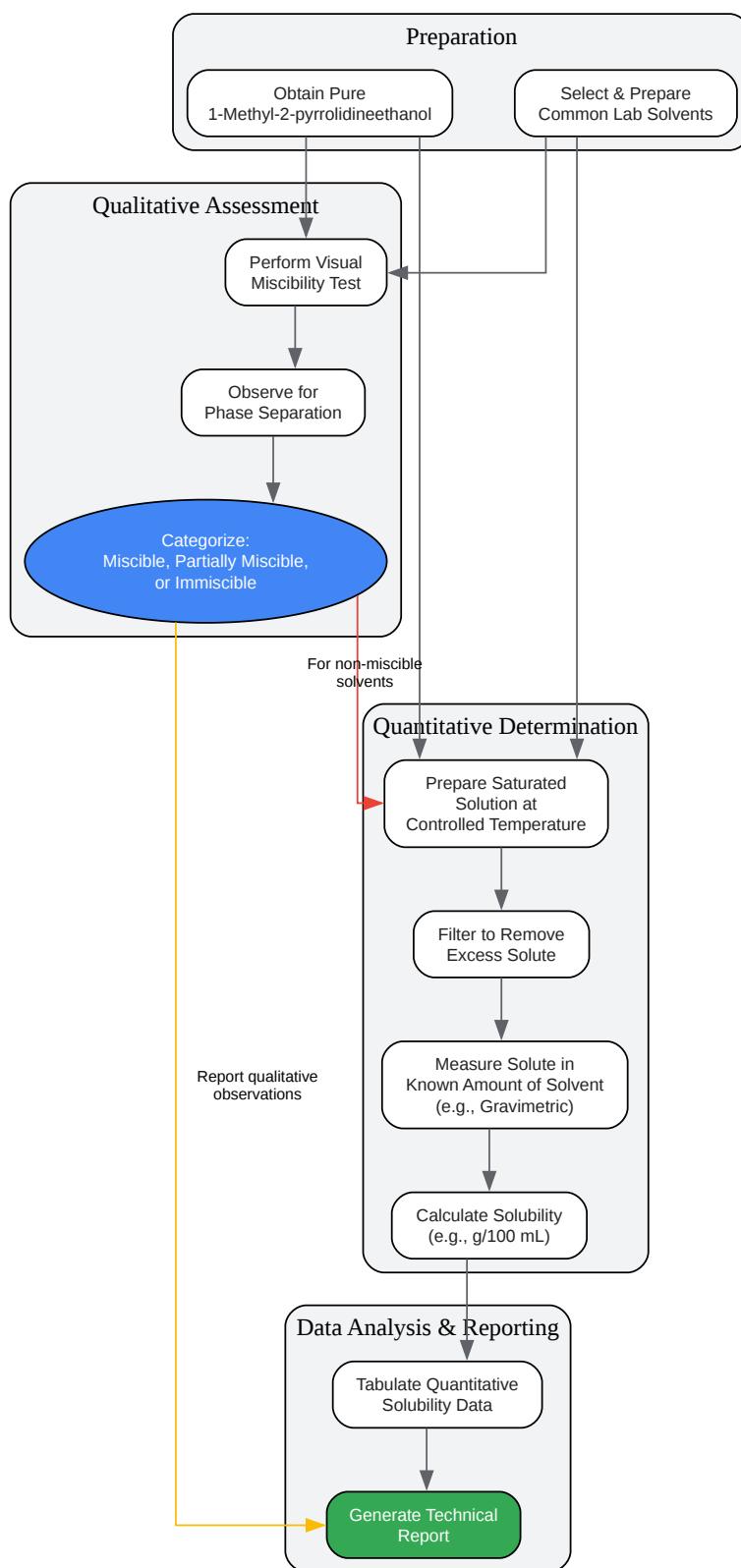
- Add an excess amount of **1-Methyl-2-pyrrolidinethanol** to a known volume or mass of the solvent in a sealed container. The excess solid ensures that a saturated solution is formed.
- Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the mixture to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a syringe filter into a pre-weighed vial to remove any undissolved solute.
- Weigh the vial containing the filtered saturated solution.
- Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature until a constant weight of the solute is obtained.
- Weigh the vial with the dried solute.

• Calculation:

- Mass of dissolved solute = (Weight of vial + dried solute) - (Weight of empty vial)
- Mass of solvent = (Weight of vial + saturated solution) - (Weight of vial + dried solute)
- Solubility (g/100 g solvent) = (Mass of dissolved solute / Mass of solvent) * 100

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **1-Methyl-2-pyrrolidineethanol**.

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Caption: Workflow for determining the solubility of **1-Methyl-2-pyrrolidinethanol**.

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References

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